

D-Glucose-1,6-13C2: A Technical Guide to Synthesis and Commercial Availability

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Compound of Interest

Compound Name: D-Glucose-1,6-13C2

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **D-Glucose-1,6-13C2**, a stable isotope-labeled glucose molecule critical for metabolic research. This document covers its synthesis, commercial availability, and key applications, with a focus on providing practical information for laboratory work.

Commercial Availability

D-Glucose-1,6-13C2 is available from several commercial suppliers. The product is typically a white powder with high isotopic and chemical purity. Below is a summary of representative product specifications from major vendors.

Supplier	Product Number	CAS Number	Isotopic Purity	Chemical Purity	Molecular Weight
Sigma-Aldrich	453196	287100-67-8	≥99 atom % ¹³ C	≥99% (CP)	182.14 g/mol
MedChemExpress	HY-B0389S14	201741-04-0	Not specified	≥98.0%	182.14 g/mol
Cambridge Isotope Laboratories, Inc.	CLM-467	287100-67-8	99%	Not specified	182.14 g/mol

Synthesis of D-Glucose-1,6-¹³C₂

The synthesis of **D-Glucose-1,6-¹³C₂** is a complex process that can be approached through both chemical and enzymatic routes. While detailed, validated protocols for this specific doubly labeled isotopologue are not readily available in peer-reviewed literature, this section outlines plausible synthetic strategies based on established carbohydrate chemistry and enzymatic reactions.

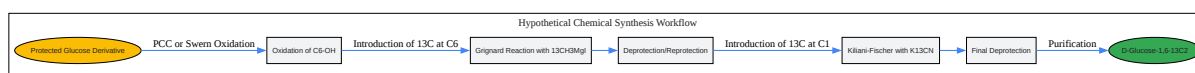
Hypothetical Chemical Synthesis Pathway

A multi-step chemical synthesis is required to introduce ¹³C isotopes at the C1 and C6 positions of D-glucose. This process involves the use of protecting groups to selectively modify the desired carbon centers.

Experimental Protocol:

- Protection of Hydroxyl Groups:** Start with a suitable, commercially available glucose derivative, such as 1,2:3,5-di-O-isopropylidene- α -D-glucofuranose, to protect the hydroxyl groups at C1, C2, C3, and C5, leaving the C6 hydroxyl group accessible.
- Oxidation of C6 Hydroxyl:** The primary alcohol at the C6 position is oxidized to an aldehyde using a mild oxidizing agent like pyridinium chlorochromate (PCC) or a Swern oxidation.

- Introduction of ^{13}C at C6: A Grignard reaction is performed using a ^{13}C -labeled methyl magnesium halide (e.g., $^{13}\text{CH}_3\text{MgI}$). This reaction converts the C6 aldehyde to a secondary alcohol, incorporating the ^{13}C label at the C6 position. Subsequent oxidation would be required to yield the desired hydroxymethyl group, followed by deprotection. A more direct approach would involve a Wittig-type reaction with a ^{13}C -labeled phosphorane, followed by hydroboration-oxidation.
- Deprotection and Protection for C1 Labeling: The protecting groups are removed, and the molecule is re-protected to allow for modification at the C1 position.
- Kiliani-Fischer Synthesis for C1 Labeling: To introduce the ^{13}C label at the C1 position, a Kiliani-Fischer synthesis can be employed on a suitable 5-carbon precursor derived from the intermediate. This involves the addition of ^{13}C -labeled cyanide (e.g., K^{13}CN), which adds a carbon to the aldehyde group, followed by hydrolysis of the resulting cyanohydrin to a carboxylic acid and subsequent reduction to the aldehyde.
- Final Deprotection and Purification: All protecting groups are removed, and the final product, **D-Glucose-1,6- $^{13}\text{C}_2$** , is purified using chromatographic techniques such as column chromatography or high-performance liquid chromatography (HPLC).



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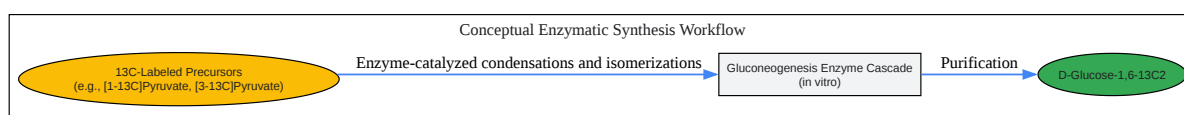
Caption: Hypothetical chemical synthesis workflow for **D-Glucose-1,6- $^{13}\text{C}_2$** .

Hypothetical Enzymatic Synthesis Pathway

Enzymatic synthesis offers a potentially more specific and milder route to **D-Glucose-1,6- $^{13}\text{C}_2$** , leveraging the high selectivity of enzymes.

Experimental Protocol:

- **Starting Material:** The synthesis would ideally start with a commercially available singly labeled precursor, such as D-Glucose-1- ^{13}C .
- **Enzymatic Phosphorylation:** The enzyme Hexokinase is used to catalyze the phosphorylation of the C6 hydroxyl group of D-Glucose-1- ^{13}C . The phosphate donor in this reaction would need to be a custom-synthesized ATP analog containing a ^{13}C -labeled ribose, although a more direct C-C bond formation is not achieved this way. A more feasible enzymatic approach would involve a series of enzyme-catalyzed reactions starting from smaller, ^{13}C -labeled precursors to build the glucose backbone.
- **Alternative Enzymatic Strategy:** A more plausible, though complex, enzymatic synthesis would involve a pathway reversal or a custom-designed enzymatic cascade. For instance, starting with ^{13}C -labeled pyruvate, enzymes of the gluconeogenesis pathway could be harnessed in a cell-free system to build up the glucose molecule. By providing specifically labeled three-carbon precursors, the labels could be incorporated at desired positions.
- **Purification:** The final product would be purified from the reaction mixture, likely involving enzymatic denaturation, filtration, and chromatographic separation.



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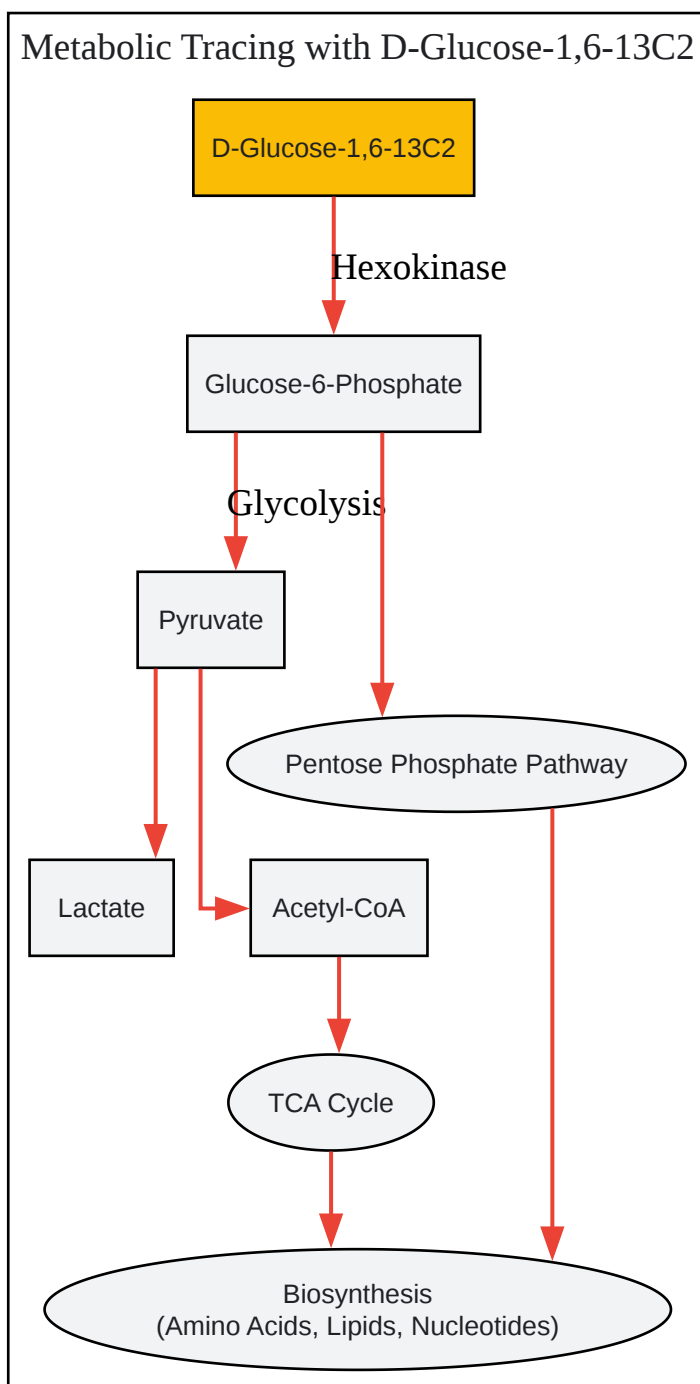
Caption: Conceptual enzymatic synthesis workflow for **D-Glucose-1,6- $^{13}\text{C}_2$** .

Applications in Metabolic Research

D-Glucose-1,6- $^{13}\text{C}_2$ is a powerful tracer for metabolic flux analysis (MFA). By introducing this labeled glucose into a biological system (e.g., cell culture or in vivo), researchers can track the fate of the ^{13}C atoms as they are incorporated into various downstream metabolites. This provides quantitative insights into the activity of metabolic pathways.^[1]

Key Applications:

- **Glycolysis and Gluconeogenesis:** Tracing the labels through these central carbon metabolism pathways allows for the determination of their relative fluxes.
- **Pentose Phosphate Pathway (PPP):** The position of the labels helps to distinguish between the oxidative and non-oxidative branches of the PPP.
- **Tricarboxylic Acid (TCA) Cycle:** The entry of labeled pyruvate (derived from the labeled glucose) into the TCA cycle can be monitored.
- **Drug Development:** Understanding how a drug candidate alters metabolic pathways is crucial in pharmacology and toxicology. **D-Glucose-1,6-¹³C₂** can be used to assess the metabolic effects of novel therapeutic agents.



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Caption: Metabolic pathways traced using **D-Glucose-1,6-¹³C₂**.

Conclusion

D-Glucose-1,6-13C2 is an indispensable tool for researchers investigating cellular metabolism. While its synthesis is complex, its commercial availability allows for its widespread use in academic and industrial research. The ability to trace the metabolic fate of specific carbon atoms in the glucose molecule provides invaluable data for understanding disease states, drug mechanisms, and fundamental biological processes.

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References

- 1. researchgate.net [researchgate.net]
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